

An In-depth Technical Guide to **tert-Butyl 2-(3-bromopropoxy)acetate**

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Compound of Interest

Compound Name: *Tert-butyl 2-(3-bromopropoxy)acetate*

CAS No.: 2411636-18-3

Cat. No.: B2457671

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This guide provides a comprehensive technical overview of **tert-butyl 2-(3-bromopropoxy)acetate**, a bifunctional molecule with significant potential in chemical synthesis and drug discovery. Designed for researchers, scientists, and drug development professionals, this document delves into the compound's chemical properties, synthesis, potential applications, and safety considerations, grounding all information in established scientific principles.

Core Molecular Attributes

Tert-butyl 2-(3-bromopropoxy)acetate is a chemical compound featuring a tert-butyl ester, an ether linkage, and a terminal alkyl bromide. This unique combination of functional groups makes it a valuable synthetic intermediate.

Molecular Formula and Weight

The key quantitative attributes of **tert-butyl 2-(3-bromopropoxy)acetate** are summarized in the table below.

Attribute	Value	Source
Chemical Formula	C ₉ H ₁₇ BrO ₃	PubChemLite[1]
Monoisotopic Mass	252.03612 Da	PubChemLite[1]
Predicted Molecular Weight	~253.13 g/mol	-
SMILES	CC(C)(C)OC(=O)COCCCB	PubChemLite[1]
InChI	InChI=1S/C9H17BrO3/c1-9(2,3)13-8(11)7-12-6-4-5-10/h4-7H2,1-3H3	PubChemLite[1]
CAS Number	Not Assigned	-

Note: As of the last update, a specific CAS number has not been assigned to this molecule. The related precursor, *tert*-butyl 2-(3-hydroxypropoxy)acetate, has the CAS number 930294-38-5.[2]

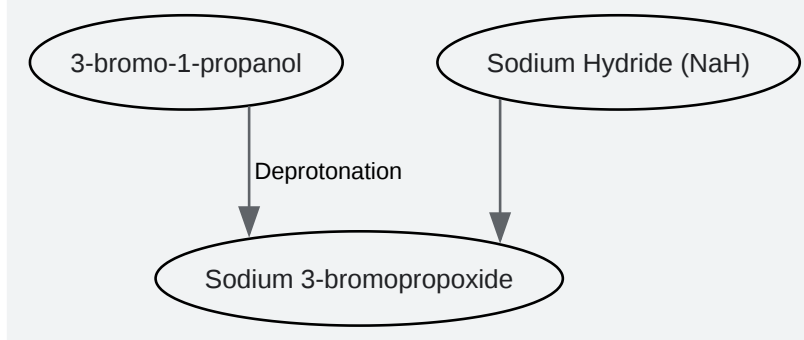
Synthesis and Mechanistic Insights

While a specific, published protocol for the synthesis of ***tert*-butyl 2-(3-bromopropoxy)acetate** is not readily available, a highly plausible and efficient route can be designed based on the well-established Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide.[3][4]

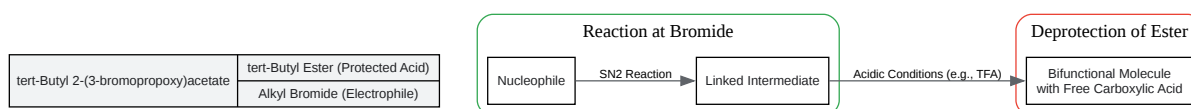
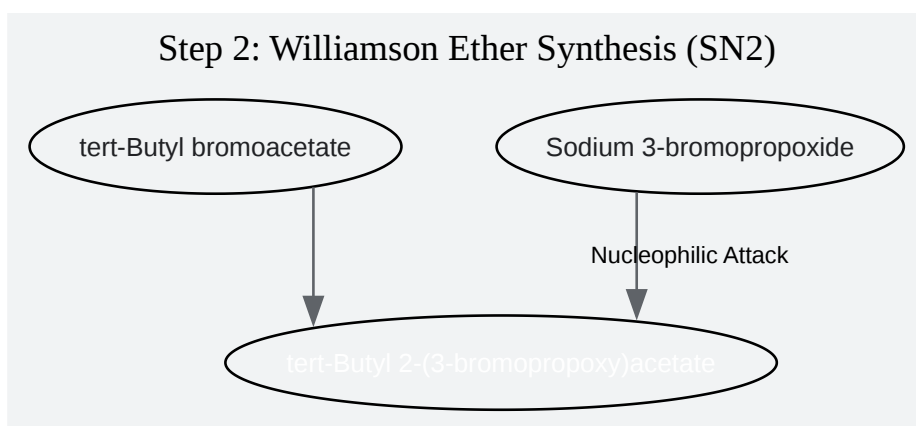
Proposed Synthetic Workflow

The synthesis can be envisioned as a two-step process, starting from commercially available reagents.

Step 1: Formation of the Alkoxide



Step 2: Williamson Ether Synthesis (SN2)



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Sources

- [1. tert-Butyl bromoacetate: Background technique, synthesis, applications and hazard_Chemicalbook \[chemicalbook.com\]](#)
- [2. Tert-butyl 2-\(3-hydroxypropoxy\)acetate | C9H18O4 | CID 57663101 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [4. youtube.com \[youtube.com\]](#)
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